

A Technical Guide to D-Mannitol-13C6: Sourcing, Characterization, and Application

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Compound of Interest

Compound Name: *D-Mannitol-13C6*

Cat. No.: *B12056903*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **D-Mannitol-13C6**, a stable isotope-labeled sugar alcohol crucial for a variety of research and development applications. This document outlines key suppliers, purchasing information, and detailed technical specifications. Furthermore, it presents experimental protocols for its use in metabolic flux analysis, as an internal standard in mass spectrometry, and in specialized diagnostic tests, providing a valuable resource for study design and execution.

D-Mannitol-13C6: Supplier and Purchasing Information

D-Mannitol-13C6 is available from a range of specialized chemical suppliers. The choice of supplier may depend on factors such as required purity, isotopic enrichment, available quantities, and cost. Below is a comparative summary of offerings from prominent suppliers.

Supplier Comparison

Supplier	Purity/Assay	Isotopic Enrichment	Available Quantities	CAS Number
Sigma-Aldrich	≥99% (CP)	99 atom % 13C	Custom packaging available upon request	287112-34-9
LGC Standards	-	-	5 mg, 50 mg	-
Santa Cruz Biotechnology	-	-	-	287112-34-9
MedchemExpress	≥98.0%	-	1 mg, 5 mg, 10 mg; larger quantities available by quote	287112-34-9
Eurisotop	98%	99%	0.1 g; larger quantities available by quote	287112-34-9
CP Lab Safety	-	-	100 mg	287112-34-9
Axios Research	-	-	-	287112-34-9

Note: "-" indicates that the information is not readily available on the product listing and may require direct inquiry or consultation of the Certificate of Analysis.

Purchasing and Shipping Information

Purchasing: Most suppliers require users to register for an account to view pricing and place orders. For larger or custom quantities, a direct quote request is typically necessary. Many suppliers explicitly state that **D-Mannitol-13C6** is for "research use only" and not for diagnostic or therapeutic use in humans.^[1]

Shipping and Storage: **D-Mannitol-13C6** is a solid, typically a white powder, and is generally shipped at ambient temperatures. For long-term storage, it is recommended to keep the

compound in a desiccated environment at room temperature.^[1] Specific storage conditions may be found on the product's Certificate of Analysis or Safety Data Sheet (SDS).

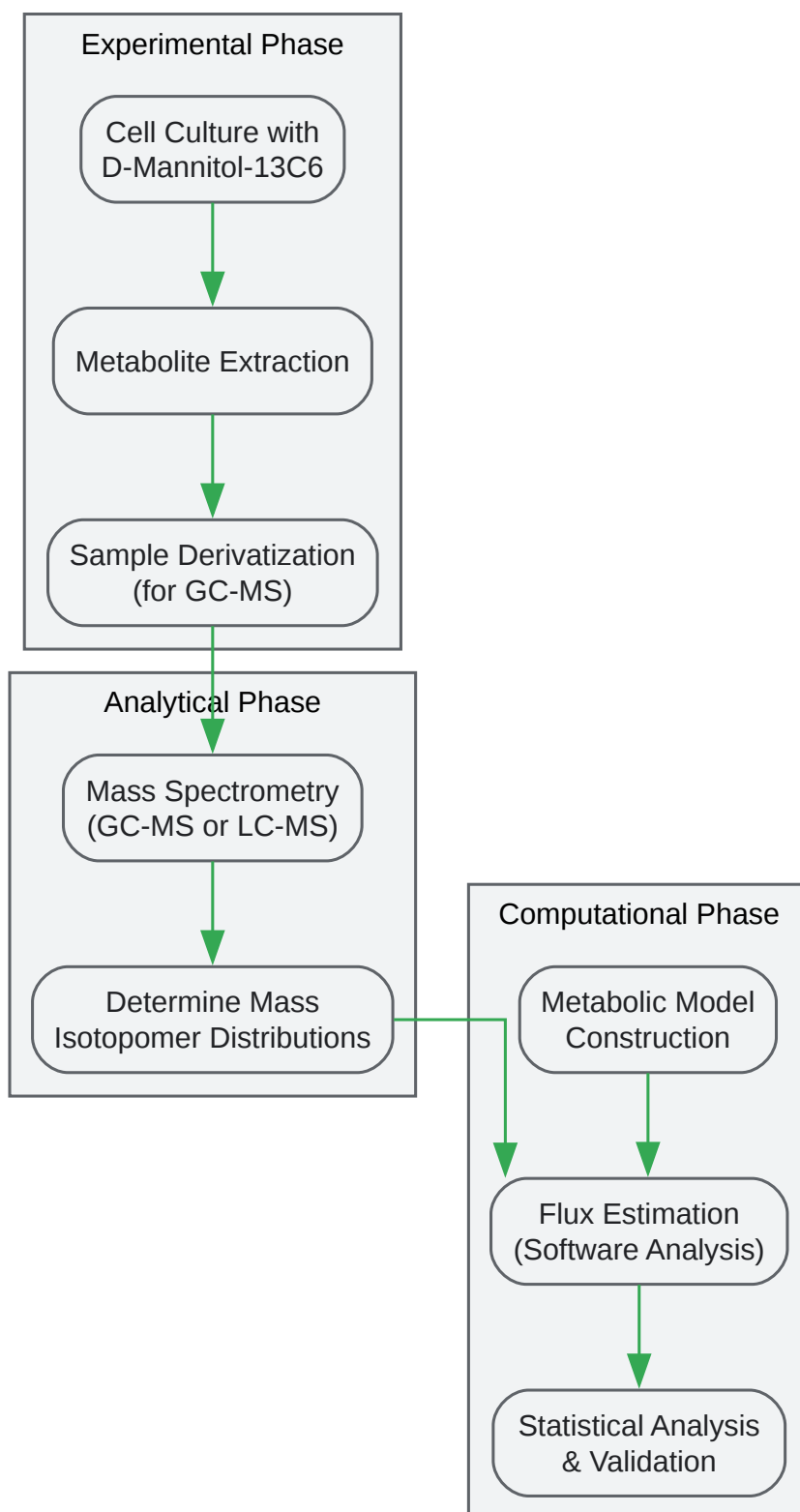
Technical and Experimental Protocols

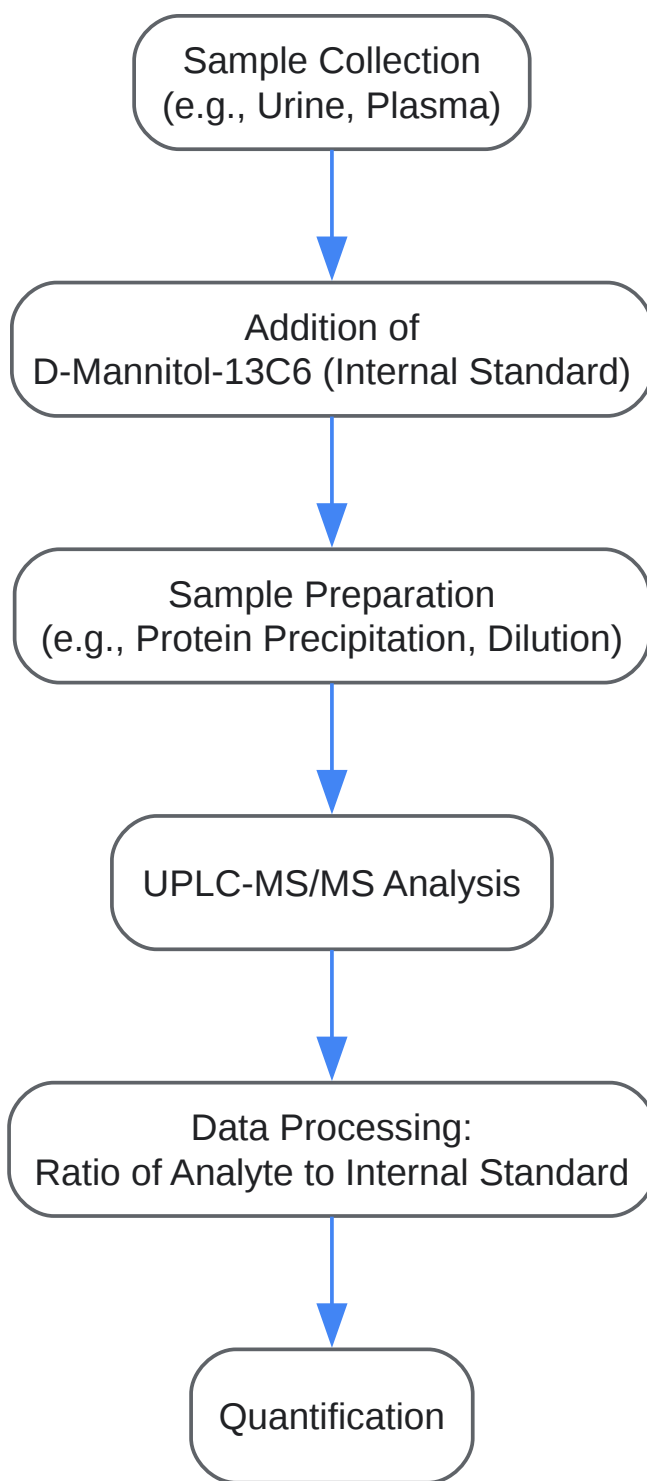
D-Mannitol-13C6 is a versatile tool in metabolic research. Its primary applications include its use as a tracer in metabolic flux analysis, as an internal standard for quantitative analysis by NMR or mass spectrometry, and in diagnostic breath tests.

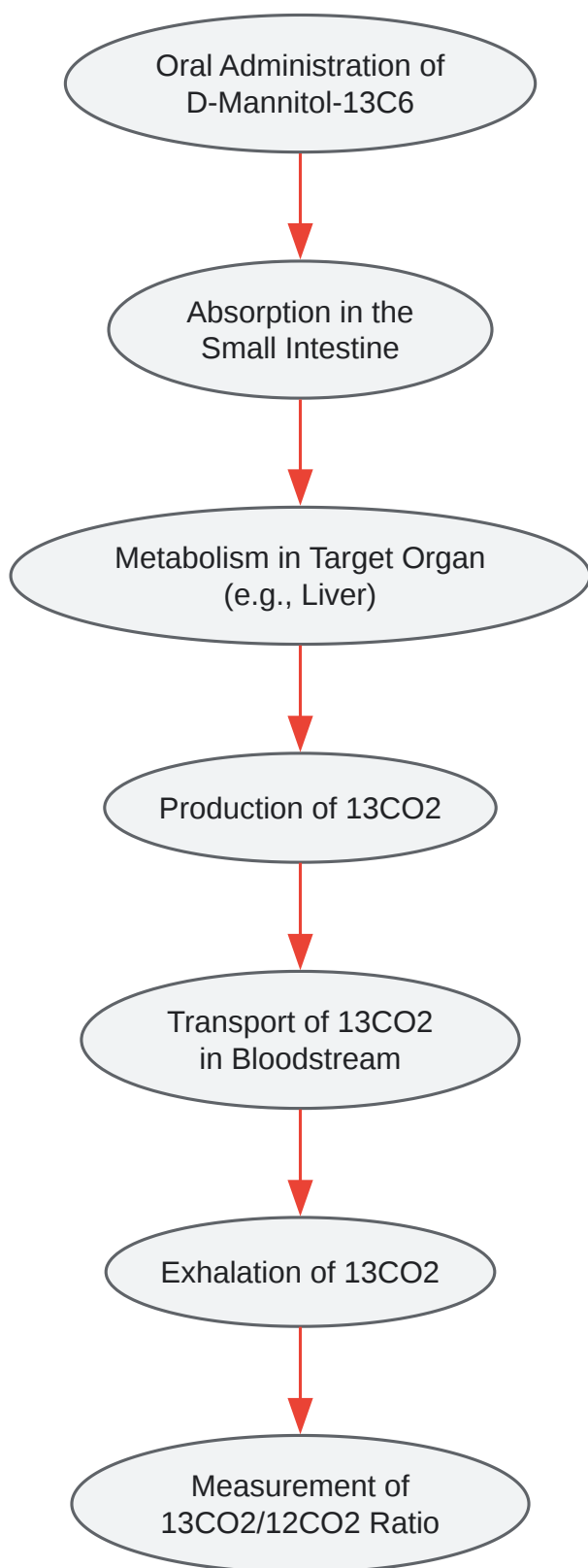
D-Mannitol-13C6 in Metabolic Flux Analysis

Metabolic Flux Analysis (MFA) is a powerful technique to quantify the rates of metabolic reactions within a cell. 13C-labeled substrates are central to this methodology.

Experimental Workflow:







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References

- 1. calpaclab.com [calpaclab.com]
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